

Application Notes and Protocols for Propisochlor Emulsifiable Concentrates

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Compound of Interest

Compound Name: *Propisochlor*

Cat. No.: *B166880*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the formulation, characterization, and application of **Propisochlor** as an Emulsifiable Concentrate (EC).

Propisochlor is a selective, pre-emergence herbicide belonging to the chloroacetamide class, primarily used for the control of annual grasses and certain broadleaf weeds in various crops.

[1][2][3] The EC formulation allows for the effective dispersion of the water-insoluble active ingredient in water for spray applications.[1]

Propisochlor: Physicochemical Properties

Understanding the properties of the active ingredient is crucial for formulation development.

Property	Value	Reference
Chemical Name	2-chloro-N-(2-ethyl-6-methylphenyl)-N-[(propan-2-yloxy)methyl]acetamide	[4][5]
CAS Number	86763-47-5	[2][3][4]
Molecular Formula	C ₁₅ H ₂₂ ClNO ₂	[4][5]
Molecular Weight	283.80 g/mol	[4][5]
Appearance	Pure: Colorless liquid; Technical: Brown liquid	[3]
Density	1.097 g/cm ³	[6]
Melting Point	21.6 °C	[3]
Water Solubility	184 mg/L at 20 °C	[6]
Solubility in Organic Solvents	Soluble in most organic solvents	[3]
Mode of Action	Inhibition of very-long-chain fatty acids (VLCFAs), leading to the inhibition of cell division. Absorbed by the shoots of germinating plants.	[5]

Representative Formulation of Propisochlor 720 g/L EC

While specific proprietary formulations are confidential, a representative formulation for a high-concentration **Propisochlor** EC can be constructed based on common components found in similar chloroacetamide herbicide ECs and patent literature. This example is for developmental purposes.

Component	Function	Representative Composition (% w/w)
Propisochlor (92% Technical)	Active Ingredient	~78.3%
Aromatic Hydrocarbon Solvent (e.g., Solvesso™ 200)	Solvent	~10 - 15%
Anionic Emulsifier (e.g., Calcium Dodecylbenzene Sulfonate)	Emulsifier (for spontaneity)	~3 - 5%
Non-ionic Emulsifier (e.g., Castor oil ethoxylate)	Emulsifier (for stability)	~3 - 5%
Stabilizer/Adjuvant (e.g., Epoxidized Soybean Oil)	Stabilizer	~1 - 2%

Experimental Protocols

Preparation of Propisochlor 720 g/L EC (Lab Scale)

This protocol describes the preparation of a 100 mL batch of the representative formulation.

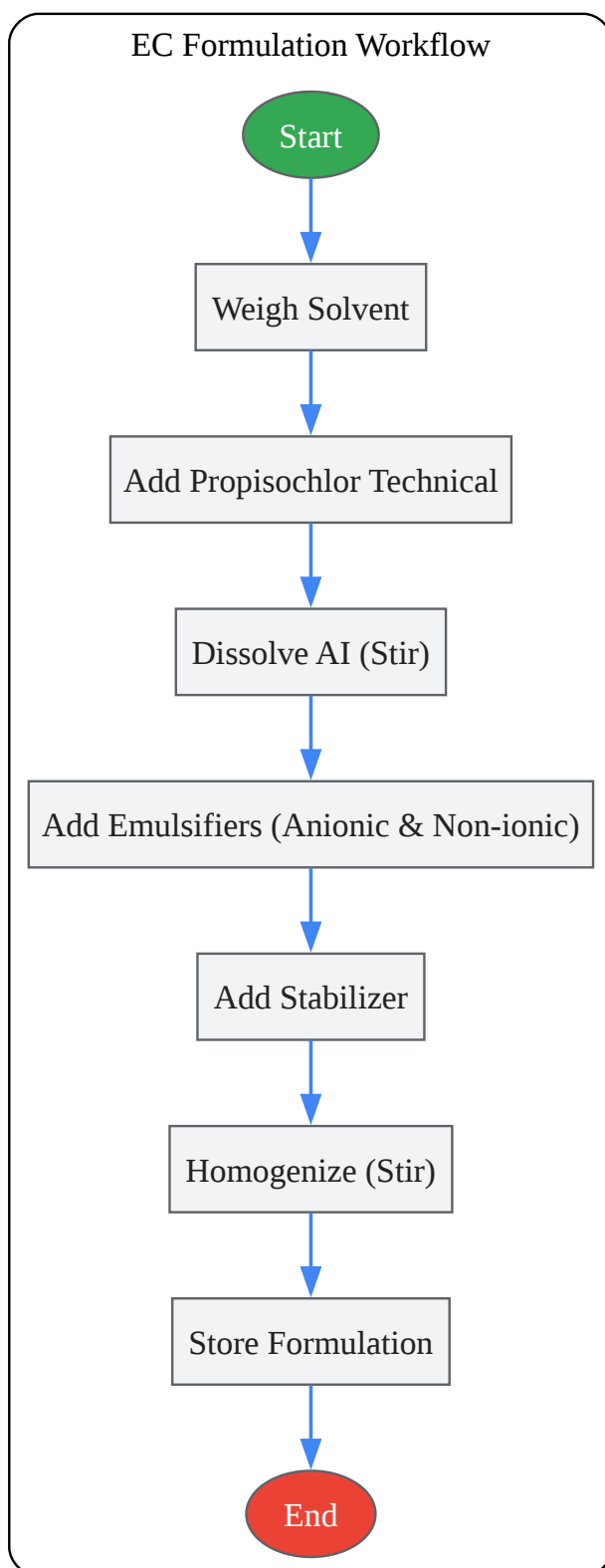
Materials and Equipment:

- **Propisochlor** technical grade (92% purity)
- Aromatic hydrocarbon solvent
- Anionic and non-ionic emulsifiers
- Stabilizer
- 250 mL glass beaker
- Magnetic stirrer and stir bar
- Pipettes and graduated cylinders

- Analytical balance

Procedure:

- In the 250 mL beaker, weigh the required amount of the aromatic hydrocarbon solvent.
- Place the beaker on the magnetic stirrer and begin gentle agitation.
- Slowly add the weighed amount of technical **Propisochlor** to the solvent.
- Stir the mixture until the active ingredient is completely dissolved. This may take 20-30 minutes.
- Add the specified amounts of the anionic and non-ionic emulsifiers to the mixture.
- Add the stabilizer to the formulation.
- Continue stirring for an additional 15-20 minutes to ensure a homogenous mixture.
- Transfer the final formulation to a suitable storage container.



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Propisochlor EC Formulation Workflow

Quality Control Protocols

This test evaluates the ability of the EC to form a stable emulsion upon dilution with water.

Materials and Equipment:

- **Propisochlor** EC formulation
- CIPAC standard hard water D
- 100 mL graduated cylinders with stoppers
- Water bath maintained at $30^{\circ}\text{C} \pm 1^{\circ}\text{C}$
- Timer

Procedure:

- Pour 95 mL of CIPAC standard hard water D into a 100 mL graduated cylinder.
- Add 5 mL of the **Propisochlor** EC formulation to the cylinder.
- Stopper the cylinder and invert it 10-30 times to ensure thorough mixing.
- Place the cylinder in the water bath at 30°C .
- Observe and record the amount of cream or oil separation at the top and/or sediment at the bottom at specified time intervals (e.g., 30 minutes, 1 hour, 2 hours).^[7]
- A stable formulation should show minimal to no separation within the test period.

This test assesses the chemical and physical stability of the formulation under elevated temperature conditions.

Materials and Equipment:

- **Propisochlor** EC formulation in a sealed container
- Oven maintained at $54^{\circ}\text{C} \pm 2^{\circ}\text{C}$

- Equipment for emulsion stability testing

Procedure:

- Place a sealed sample of the **Propisochlor** EC in the oven at 54°C for 14 days.
- After the storage period, allow the sample to cool to room temperature.
- Visually inspect the sample for any signs of crystallization, phase separation, or significant changes in color or viscosity.
- Re-evaluate the formulation's properties, including active ingredient content and emulsion stability, to check for degradation.

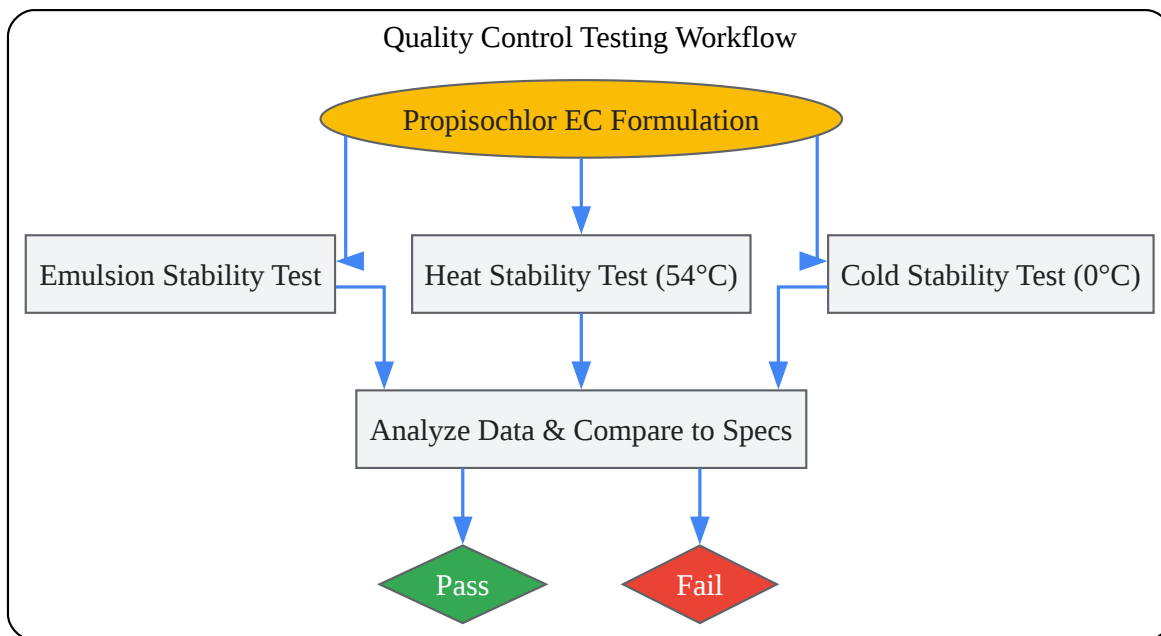
This protocol evaluates the formulation's stability at low temperatures.

Materials and Equipment:

- **Propisochlor** EC formulation in a sealed, clear container
- Freezer or cold chamber maintained at 0°C ± 2°C

Procedure:

- Place a sealed sample of the **Propisochlor** EC in the cold chamber at 0°C for 7 days.
- After the storage period, remove the sample and allow it to return to room temperature.
- Visually inspect the sample for any crystal formation or phase separation. A stable formulation should remain a clear, homogenous liquid.



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Quality Control Testing Workflow

Efficacy and Application Protocols

Efficacy Data Summary

Field trials have demonstrated the efficacy of **Propisochlor** 720 g/L EC for pre-emergence weed control.

Target Weed Species	Application Rate (g a.i./ha)	Control Efficacy	Reference
Brachiaria plantaginea	1008 - 1152	Efficient control up to 45 days	[8]
Digitaria horizontalis	1008 - 1152	Efficient control up to 45 days	[8]
Eleusine indica	1008 - 1152	Efficient control up to 45 days	[8]
Amaranthus viridis	1008 - 1152	Efficient control up to 45 days	[8]
Bidens pilosa	1008 - 1152	Efficient control up to 45 days	[8]
Various annual grasses and broadleaf weeds in green peas	1800 - 2160	Good to excellent weed control	[9]
Various weeds in winter oilseed rape	2160 (3.0 L/ha of 720 EC)	Very high efficacy	[10]

Protocol for a Pre-emergence Herbicide Field Trial

This protocol outlines a general procedure for evaluating the efficacy of a **Propisochlor** EC formulation in a field setting.

Objective: To determine the efficacy of different application rates of **Propisochlor** 720 g/L EC on the control of target weed species and to assess crop safety.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 4.
- Plot Size: To be determined based on equipment and site, e.g., 2m x 5m.

- Treatments:
 - Untreated Control (weedy check)
 - **Propisochlor** 720 EC at a low rate (e.g., 1080 g a.i./ha)
 - **Propisochlor** 720 EC at a medium rate (e.g., 1440 g a.i./ha)
 - **Propisochlor** 720 EC at a high rate (e.g., 2160 g a.i./ha)
 - A standard commercial herbicide for comparison.

Procedure:

- Site Selection: Choose a field with a known history of uniform infestation of the target weed species.[\[11\]](#)
- Plot Layout: Mark out the plots according to the experimental design, ensuring buffer zones between plots to prevent spray drift.
- Application:
 - Calibrate the sprayer to deliver the correct volume of water (e.g., 200 L/ha).[\[12\]](#)
 - Prepare the spray solutions for each treatment by diluting the required amount of **Propisochlor** EC in water.
 - Apply the treatments uniformly to the soil surface before the emergence of the crop and weeds.
- Data Collection:
 - Weed Control: At regular intervals (e.g., 14, 28, and 45 days after application), assess weed control using visual ratings (0% = no control, 100% = complete control) and/or by counting the number of weeds per unit area (e.g., a 0.25 m² quadrat).
 - Crop Phytotoxicity: Visually assess the crop for any signs of injury (e.g., stunting, chlorosis, necrosis) at the same intervals as the weed control assessment, using a similar

rating scale.

- Yield: At the end of the growing season, harvest the crop from a designated area within each plot and measure the yield.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

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